

Erbium Carbonate: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *erbium carbonate*

Cat. No.: *B1607310*

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Prepared for: Researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive overview of **erbium carbonate**, focusing on its chemical and physical properties, experimental protocols for its synthesis and characterization, and its primary applications. The information is intended to serve as a foundational resource for professionals engaged in materials science, chemistry, and related fields.

Chemical and Physical Properties

Erbium carbonate is a rare-earth inorganic compound. It is most commonly available in its hydrated form, erbium(III) carbonate hydrate, and serves as a crucial precursor for the synthesis of high-purity erbium oxide and other erbium compounds.

Chemical Identifiers

The following table summarizes the key chemical identifiers for both the anhydrous and hydrated forms of **erbium carbonate**.

Identifier	Anhydrous Erbium Carbonate	Hydrated Erbium Carbonate
Chemical Name	Erbium(III) Carbonate	Erbium(III) Carbonate Hydrate
CAS Number	6067-35-2[1]	22992-83-2[2][3]
Molecular Formula	$\text{Er}_2(\text{CO}_3)_3$	$\text{Er}_2(\text{CO}_3)_3 \cdot x\text{H}_2\text{O}$ [2][3]
Synonyms	Dierbium tricarbonat	Carbonic acid, erbium salt, hydrate

Physicochemical Properties

Key physical and chemical properties of **erbium carbonate** are detailed below. This data is essential for handling, storage, and application of the compound.

Property	Value
Molecular Weight	514.54 g/mol (anhydrous)[1][2][3]
Appearance	Pale pink to rose-colored powder[2]
Density	~4.3 g/cm ³ (hydrated)[4]
Solubility	Insoluble in water; readily dissolves in mineral acids.[4][5]
Thermal Stability	Decomposes to erbium oxide (Er_2O_3) and carbon dioxide upon heating above 500°C.[2]
Hygroscopicity	Hygroscopic; should be stored in dry, airtight containers.[4]

Experimental Protocols

This section provides detailed methodologies for the synthesis and characterization of **erbium carbonate**, compiled from established laboratory practices.

Synthesis via Precipitation

Crystalline hydrated **erbium carbonate** can be synthesized using a precipitation method with ammonium bicarbonate as the precipitant.[\[5\]](#)

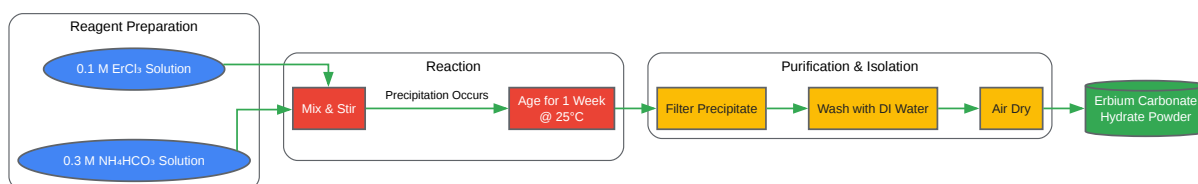
Materials:

- Erbium(III) chloride (ErCl_3) solution, 0.1 M
- Ammonium bicarbonate (NH_4HCO_3) solution, 0.3 M
- Deionized water
- Beakers
- Magnetic stirrer and stir bar
- Filtration apparatus (e.g., Büchner funnel)
- Drying oven or desiccator

Procedure:

- Place 50 mL of 0.1 M erbium(III) chloride solution into a beaker equipped with a magnetic stir bar.
- Begin stirring the solution at a constant rate at room temperature (25°C).
- Slowly add 50 mL of 0.3 M aqueous ammonium bicarbonate to the stirred erbium chloride solution. A precipitate will form immediately, accompanied by the evolution of gas bubbles.
- Continue stirring the mixture and maintain the solution at 25°C for one week to allow for aging and crystallization of the precipitate.
- After the aging period, collect the precipitate by vacuum filtration.
- Wash the collected solid repeatedly with deionized water to remove any unreacted salts.
- Air-dry the final product. For more rigorous drying, use a desiccator or a low-temperature oven.

The following diagram illustrates the experimental workflow for this synthesis protocol.



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Synthesis Workflow for **Erbium Carbonate**

Characterization Techniques

To confirm the identity, purity, morphology, and thermal properties of the synthesized **erbium carbonate**, a suite of analytical techniques is employed.

1. X-Ray Diffraction (XRD):

- Purpose: To identify the crystalline phase and structure of the compound.
- Protocol: An aliquot of the dried powder is mounted on a sample holder. The sample is scanned using a diffractometer with CuK α radiation, typically over a 2θ range of 10-80 degrees, to obtain the diffraction pattern. The resulting pattern is compared to reference databases (e.g., JCPDS) for phase identification.

2. Scanning Electron Microscopy (SEM):

- Purpose: To observe the particle morphology, size, and aggregation state.
- Protocol: A small amount of the powder is mounted on an SEM stub using conductive adhesive tape and then sputter-coated with a thin layer of a conductive metal (e.g., gold or

palladium) to prevent charging. The sample is then imaged in the SEM chamber under high vacuum.

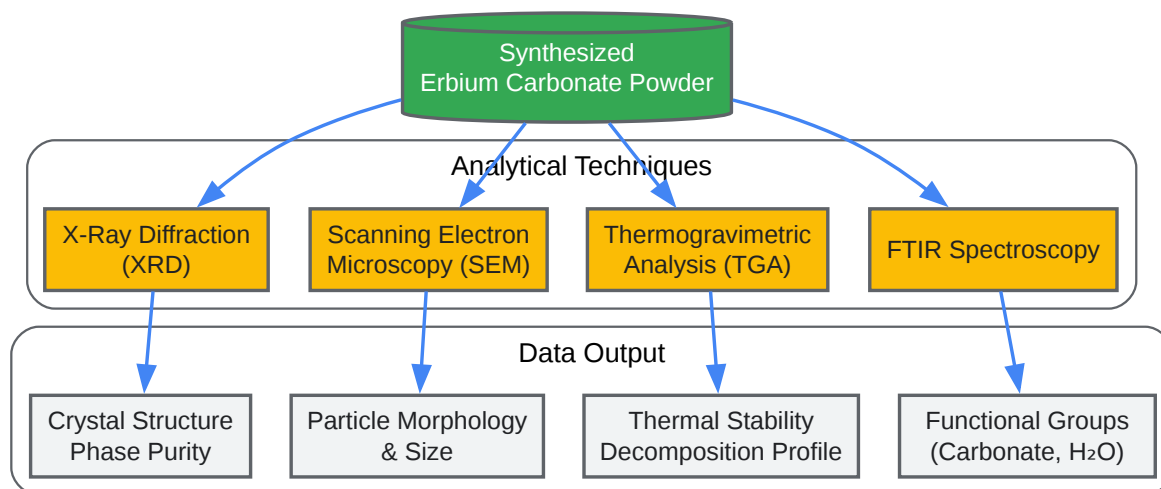
3. Thermogravimetric Analysis (TGA):

- Purpose: To study the thermal decomposition behavior and determine the water of hydration.
- Protocol: A small, precisely weighed sample (typically 5-10 mg) is placed in a TGA crucible (e.g., platinum or alumina). The sample is heated in a controlled atmosphere (e.g., air or nitrogen) at a constant heating rate (e.g., 10°C/min). The mass loss is recorded as a function of temperature, revealing dehydration and decomposition steps.

4. Fourier-Transform Infrared (FTIR) Spectroscopy:

- Purpose: To identify functional groups, specifically the carbonate ions and water molecules.
- Protocol: A small amount of the sample is mixed with potassium bromide (KBr) powder and pressed into a pellet. The pellet is then analyzed in an FTIR spectrometer to obtain the infrared absorption spectrum.

The diagram below outlines the general workflow for characterizing the synthesized material.



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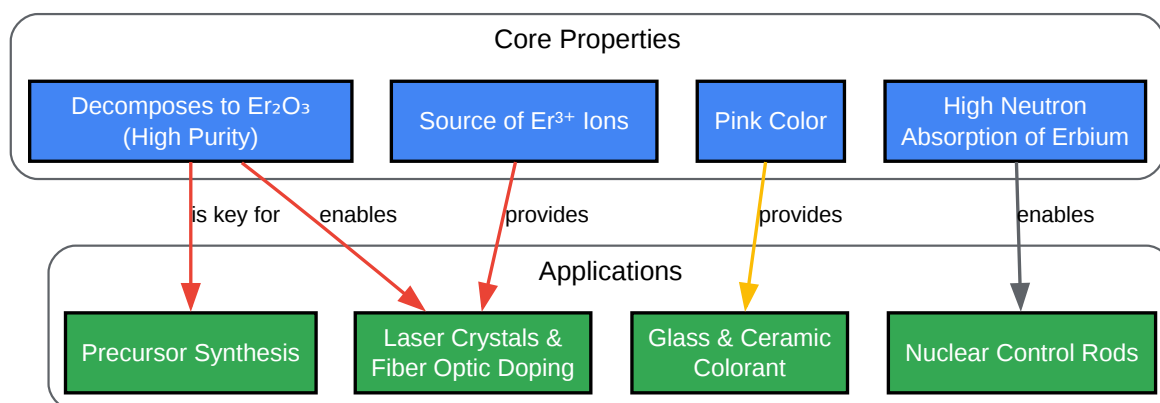
Characterization Workflow for **Erbium Carbonate**

Applications

Erbium carbonate is primarily used as a starting material for other high-purity erbium compounds. Its properties make it suitable for several advanced applications.

- **Precursor for Erbium Oxide:** The most significant application is its use as a precursor for producing erbium oxide (Er_2O_3) through calcination (heating).[5] High-purity erbium oxide is essential for doping optical fibers and creating laser crystals.
- **Photonics and Optoelectronics:** Erbium-doped materials are critical components in erbium-doped fiber amplifiers (EDFAs), which amplify light signals in fiber-optic communication systems.[2]
- **Glass and Ceramic Colorant:** Like many rare-earth compounds, **erbium carbonate** is used as a colorant in glasses and porcelain glazes, imparting a characteristic pink color.[2]
- **Nuclear Industry:** Erbium has a high neutron absorption cross-section, making it useful in control rods and as a burnable poison in nuclear reactors.[2] **Erbium carbonate** can be a precursor for creating these nuclear-grade materials.

The relationship between **erbium carbonate**'s core properties and its applications is visualized in the following diagram.



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